

Protocols for dissolving and storing JNJ-26146900 for research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-26146900

Cat. No.: B1673006

[Get Quote](#)

Application Notes and Protocols for JNJ-26146900

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **JNJ-26146900**, a selective androgen receptor modulator (SARM), for research purposes. Adherence to these guidelines will help ensure the compound's stability and integrity for reliable and reproducible experimental results.

Physicochemical Properties and Storage Recommendations

JNJ-26146900 is a non-steroidal androgen receptor (AR) ligand with a molecular weight of 360.35 g/mol .^[1] Proper storage is crucial to maintain its biological activity.

Table 1: Storage Conditions for **JNJ-26146900**^[1]

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Note: The product is stable at ambient temperature for short periods, such as during shipping.
[\[1\]](#)

Experimental Protocols

In Vitro Dissolution and Storage

For in vitro assays, Dimethyl sulfoxide (DMSO) is the recommended solvent for creating stock solutions of **JNJ-26146900**.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Materials:
 - JNJ-26146900** powder
 - Anhydrous/molecular sieve-dried DMSO
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - Equilibrate the **JNJ-26146900** vial to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of **JNJ-26146900** powder. For a 10 mM stock solution, you will need 3.60 mg per 1 mL of DMSO.
 - Add the appropriate volume of high-quality, anhydrous DMSO to the powder.

4. Vortex or sonicate the solution gently until the compound is completely dissolved.
5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
6. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

Table 2: Solubility of **JNJ-26146900** in Common Solvents (In Vitro)

Solvent	Solubility
DMSO	Soluble

Note: If insolubility is observed, gentle warming or sonication may aid in dissolution. For most cellular assays, the final concentration of DMSO should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

In Vivo Formulation, Dissolution, and Storage

JNJ-26146900 is orally bioactive.[\[1\]](#)[\[2\]](#) For in vivo studies, several formulation strategies can be employed to achieve a stable suspension or solution suitable for oral administration (gavage).

Protocol 2: Preparation of an In Vivo Oral Formulation

This protocol describes a common vehicle for oral delivery of hydrophobic compounds.

- Materials:
 - **JNJ-26146900** powder
 - DMSO
 - PEG300 (Polyethylene glycol 300)
 - Tween 80 (Polysorbate 80)
 - Sterile water or saline

- Sterile tubes
- Procedure:
 1. Prepare a concentrated stock solution of **JNJ-26146900** in DMSO (e.g., 50 mg/mL).
 2. In a separate sterile tube, add the required volume of the DMSO stock solution.
 3. Add PEG300 to the DMSO solution and mix thoroughly until clear. A common ratio is 1:9 (DMSO:PEG300).
 4. Add Tween 80 to the solution and mix until clear. A common final concentration of Tween 80 is 5%.
 5. Slowly add sterile water or saline to the desired final volume while vortexing to form a stable suspension. A common final vehicle composition might be 5% DMSO, 40% PEG300, 5% Tween 80, and 50% water.
 6. Prepare this formulation fresh daily. If short-term storage is necessary, keep it at 4°C and protected from light. Visually inspect for precipitation before each use.

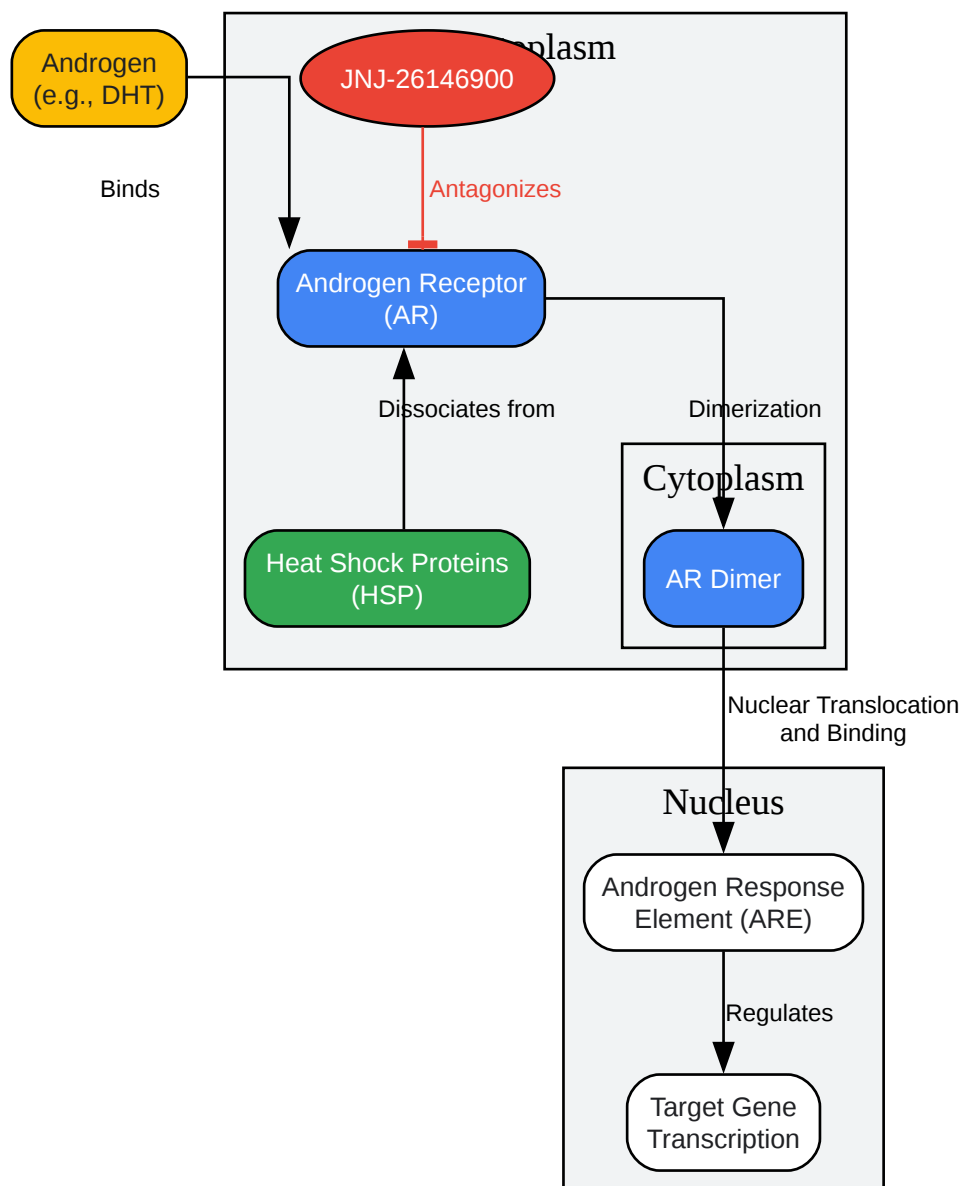
Table 3: Example In Vivo Formulations for **JNJ-26146900**^[1]

Formulation Components
DMSO, PEG300, Tween 80, ddH ₂ O
Corn oil
PEG400
0.2% Carboxymethyl cellulose (suspension)
0.25% Tween 80 and 0.5% Carboxymethyl cellulose

Mechanism of Action and Signaling Pathway

JNJ-26146900 is an antagonist of the androgen receptor (AR).^{[1][2]} In the canonical pathway, androgens like testosterone and dihydrotestosterone (DHT) bind to the AR in the cytoplasm,

leading to its dimerization, nuclear translocation, and subsequent regulation of target gene transcription.[3][4][5] **JNJ-26146900** competitively binds to the AR, thereby inhibiting these downstream signaling events.[2]

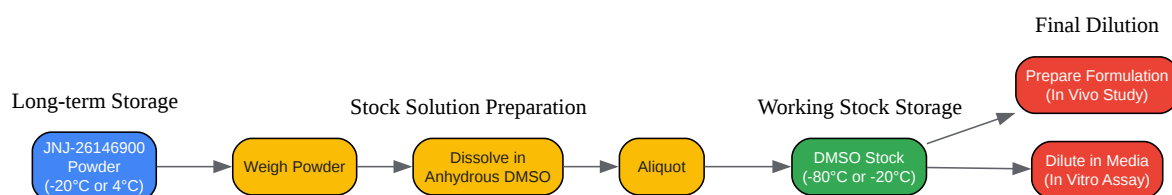


[Click to download full resolution via product page](#)

Caption: Androgen Receptor Signaling and Inhibition by **JNJ-26146900**.

Experimental Workflow for Compound Preparation

The following diagram illustrates the general workflow for preparing **JNJ-26146900** for experimental use.



[Click to download full resolution via product page](#)

Caption: Workflow for **JNJ-26146900** Preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. JNJ-26146900 | androgen receptor (AR) ligand | CAS# 868691-50-3 | InvivoChem [invivochem.com]
- 2. cancer-research-network.com [cancer-research-network.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Protocols for dissolving and storing JNJ-26146900 for research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673006#protocols-for-dissolving-and-storing-jnj-26146900-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com